

4-(2,4-Dinitroanilino)phenol melting point and decomposition temperature

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Compound of Interest

Compound Name: 4-(2,4-Dinitroanilino)phenol

Cat. No.: B7728419

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Technical Guide: Thermal Properties of 4-(2,4-Dinitroanilino)phenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the melting point and decomposition temperature of **4-(2,4-Dinitroanilino)phenol** (CAS No: 119-15-3), a compound of interest in various chemical and pharmaceutical research fields. This document outlines its key thermal characteristics, methodologies for their determination, and relevant safety information.

Core Thermal Properties

4-(2,4-Dinitroanilino)phenol is a reddish-brown solid.^[1] Its thermal behavior is a critical parameter for handling, storage, and application. The compound exhibits a melting point at which it also begins to decompose.

Data Summary

The reported melting point for **4-(2,4-Dinitroanilino)phenol** varies slightly across different sources, which is common for chemical compounds. The available data indicates that the substance decomposes upon melting.

Thermal Property	Value	Source
Melting Point	191 °C (with decomposition)	ChemicalBook[2]
Melting Point	194 °C	stenutz.com[3]
Decomposition	Occurs at melting point	[2]

Note on Decomposition: The designation "dec." indicates that the compound decomposes at its melting point.[2] Aromatic nitro compounds, particularly those with multiple nitro groups like **4-(2,4-Dinitroanilino)phenol**, can be thermally sensitive and may decompose explosively upon heating.[1][4][5]

Experimental Protocols for Thermal Analysis

While specific experimental parameters for the cited melting points are not available in the referenced literature, the determination of melting and decomposition temperatures for compounds like **4-(2,4-Dinitroanilino)phenol** is typically performed using standard thermal analysis techniques such as Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).

General Methodology: Differential Scanning Calorimetry (DSC)

DSC is a fundamental thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.

- **Principle:** The sample and a reference pan are heated at a constant rate. An endothermic event, such as melting, results in a heat flow to the sample to maintain the same temperature as the reference. An exothermic event, like decomposition, results in heat flow from the sample.
- **Sample Preparation:** A small, precisely weighed amount of the **4-(2,4-Dinitroanilino)phenol** sample (typically 1-5 mg) is placed into an aluminum or copper sample pan, which is then hermetically sealed.

- **Instrument Setup:** The DSC instrument is purged with an inert gas (e.g., nitrogen or argon) to prevent oxidative degradation.
- **Heating Program:** A typical program involves heating the sample at a linear rate, commonly 10 °C/min, over a temperature range that encompasses the expected melting and decomposition events.
- **Data Analysis:** The melting point is determined from the onset or peak of the endothermic event on the DSC thermogram. The decomposition is often observed as an overlapping or immediately following exothermic event.

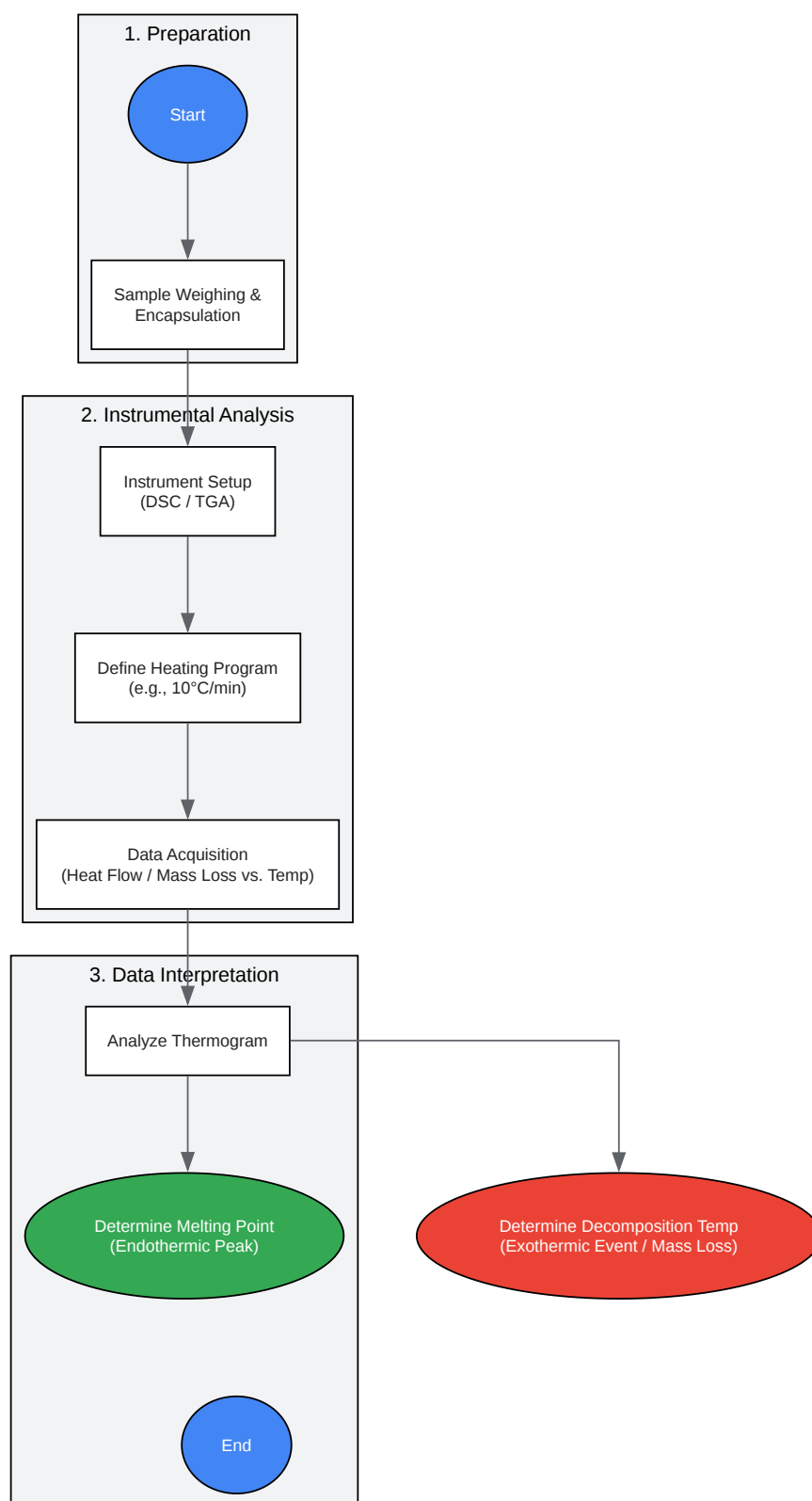
General Methodology: Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is used to determine the thermal stability and decomposition profile of a material.

- **Principle:** A sample is heated in a controlled environment, and its mass is continuously monitored. Mass loss indicates decomposition or volatilization.
- **Sample Preparation:** A small amount of the sample (typically 5-10 mg) is placed in a tared TGA pan (often platinum or alumina).
- **Instrument Setup:** The TGA furnace is purged with an inert gas.
- **Heating Program:** The sample is heated at a constant rate (e.g., 10 or 20 °C/min) through its decomposition range.
- **Data Analysis:** The decomposition temperature is typically reported as the onset temperature of mass loss, which is calculated from the intersection of the baseline and the tangent of the mass loss curve.

Visualized Workflow

The following diagram illustrates a generalized workflow for determining the thermal properties of a chemical compound using DSC and TGA.



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Caption: Generalized workflow for thermal analysis using DSC/TGA.

Safety and Reactivity Profile

4-(2,4-Dinitroanilino)phenol is classified as an organonitrate/phenol.[1][4] Compounds in this class, particularly those with multiple nitro groups, present specific hazards:

- **Explosive Potential:** Aromatic nitro compounds can decompose explosively when heated or subjected to shock or friction.[4][5] The presence of multiple nitro groups increases this tendency.[1][4]
- **Reactivity:** These compounds can react vigorously with reducing agents.[1][4] They may also explode in the presence of a base like sodium hydroxide.[1][4]

Due to these properties, appropriate safety precautions, including the use of personal protective equipment and conducting thermal analysis on small quantities in a controlled environment, are imperative.

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